

Serotonin-d4: A Technical Guide to its Commercial Availability and Application in Research

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Compound of Interest

Compound Name: Serotonin-d4

CAS No.: 58264-95-2

Cat. No.: B15623094

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **Serotonin-d4**, a crucial tool in neuroscience and pharmaceutical research. This document details its properties, suppliers, and applications, with a focus on its use as an internal standard in quantitative analysis. Furthermore, it outlines a typical experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS/MS) and visualizes key pathways and workflows.

Core Applications and Properties

Serotonin-d4, also known as 5-Hydroxytryptamine-d4, is a deuterated form of the neurotransmitter serotonin. The incorporation of four deuterium atoms results in a higher molecular weight compared to its endogenous counterpart, making it an ideal internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Its primary role is to improve the accuracy

and precision of serotonin quantification in various biological matrices by accounting for variations during sample preparation and analysis.[2][3]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ D ₄ N ₂ O	[4]
Molecular Weight	~216.7 g/mol	[2][5]
CAS Number	58264-95-2 (free base), 2469263-61-2 (hydrochloride)	[1][2]
Form	Typically a solid	[2]
Storage	Recommended at -20°C or -80°C for long-term stability.[1] Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[1]	

Commercial Availability

Serotonin-d4 is readily available from a variety of chemical suppliers, often as the hydrochloride salt.[2][4][6] Purity levels are generally high, with many suppliers offering products with isotopic enrichment of ≥98% and chemical purity of >95% as determined by HPLC.[4][7]

Supplier	Product Name/Synonym	Catalog Number (Example)	Purity/Isotopic Enrichment	Available Forms
MedChemExpress	Serotonin-d4	HY-B1473AS	99.35%	Solid
Cayman Chemical	Serotonin-d4 (hydrochloride)	29415	≥99% deuterated forms (d ₁ -d ₄)	Solid
LGC Standards	Serotonin-d4 Hydrochloride	TRC-S274982	>95% (HPLC)	Neat
Sigma-Aldrich (Cerilliant®)	Serotonin-D4 hydrochloride solution	S-148	Certified reference material	Solution (100 µg/mL)
Clearsynth	Serotonin-d4 Hydrochloride	CS-O-16253	Not less than 90% (HPLC)	Solid
C/D/N Isotopes Inc.	Serotonin- $\alpha,\alpha,\beta,\beta$ -d ₄ Creatinine Sulfate Complex H ₂ O	D-1550	98 atom % D	Solid
Simson Pharma Limited	Serotonin-d4	-	Certificate of Analysis provided	Solid
Adva Tech Group Inc.	Serotonin-d4 Hydrochloride	-	>95% (HPLC)	Solid
CymitQuimica	Serotonin-d4 Hydrochloride	TR-S274982	-	Solid
Santa Cruz Biotechnology	Serotonin-d4 hydrochloride	-	-	Solid
Cambridge Isotope Laboratories, Inc.	Serotonin-HCl ($\alpha,\alpha,\beta,\beta$ -D ₄ , 95%)	DLM-11030-PK	95%	Solid

Note: Availability, catalog numbers, and pricing are subject to change. Please consult the respective supplier's website for the most current information.

Experimental Protocols: Quantification of Serotonin in Biological Samples using LC-MS/MS

The following protocol is a synthesized methodology based on common practices described in the scientific literature for the quantification of serotonin in biological matrices like plasma and urine, using **Serotonin-d4** as an internal standard.^[3]

Preparation of Standards and Internal Standard

- Serotonin Stock Solution: Prepare a 1 mg/mL stock solution of serotonin in a suitable solvent, such as 0.04 M ascorbic acid in water, to prevent oxidation.^[3]
- **Serotonin-d4** Internal Standard (IS) Stock Solution: Prepare a stock solution of **Serotonin-d4** (e.g., 0.4 mg/mL) in the same solvent as the serotonin stock.^[3]
- Working Solutions:
 - Dilute the **Serotonin-d4** stock solution to a working concentration (e.g., 1 µM).^[3]
 - Prepare a series of serotonin working solutions by diluting the serotonin stock solution to create a calibration curve. The concentration range will depend on the expected levels in the samples (e.g., 30 to 7,300 nmol/L for urine analysis).^[3]

Sample Preparation

- Matrix Spiking: Add a known amount of the **Serotonin-d4** working solution to all samples, calibration standards, and quality control (QC) samples.
- Protein Precipitation (for plasma/serum): To a small volume of sample (e.g., 50 µL of plasma), add a protein precipitating agent like acetonitrile.^[8] Vortex and centrifuge to pellet the precipitated proteins.
- Solid-Phase Extraction (SPE) (optional, for cleaner samples): For complex matrices like urine, an automated on-line SPE with a weak cation exchange column can be used for

sample pre-purification.[3]

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A hydrophilic interaction liquid chromatography (HILIC) or a C18 column is commonly used for separation.[3][9]
 - Mobile Phase: A typical mobile phase consists of a gradient of acetonitrile and water, both containing a small percentage of an acid like formic acid to improve ionization.[9]
 - Flow Rate and Run Time: These parameters will be optimized based on the column and system, with total run times often being short (e.g., 6 minutes).[3]
- Mass Spectrometry (MS):
 - Ionization: Positive electrospray ionization (ESI) is used to generate protonated molecular ions ($[M+H]^+$).[3]
 - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.[3]
 - Mass Transitions: The following mass transitions are typically monitored:
 - Serotonin: Precursor ion (m/z) 177 → Product ions (m/z) 160, 132.[3]
 - **Serotonin-d4**: Precursor ion (m/z) 181 → Product ions (m/z) 164, 136.[3]

Data Analysis

- A calibration curve is constructed by plotting the ratio of the peak area of serotonin to the peak area of **Serotonin-d4** against the concentration of the serotonin standards.
- The concentration of serotonin in the unknown samples is then determined from this calibration curve.

Visualizations

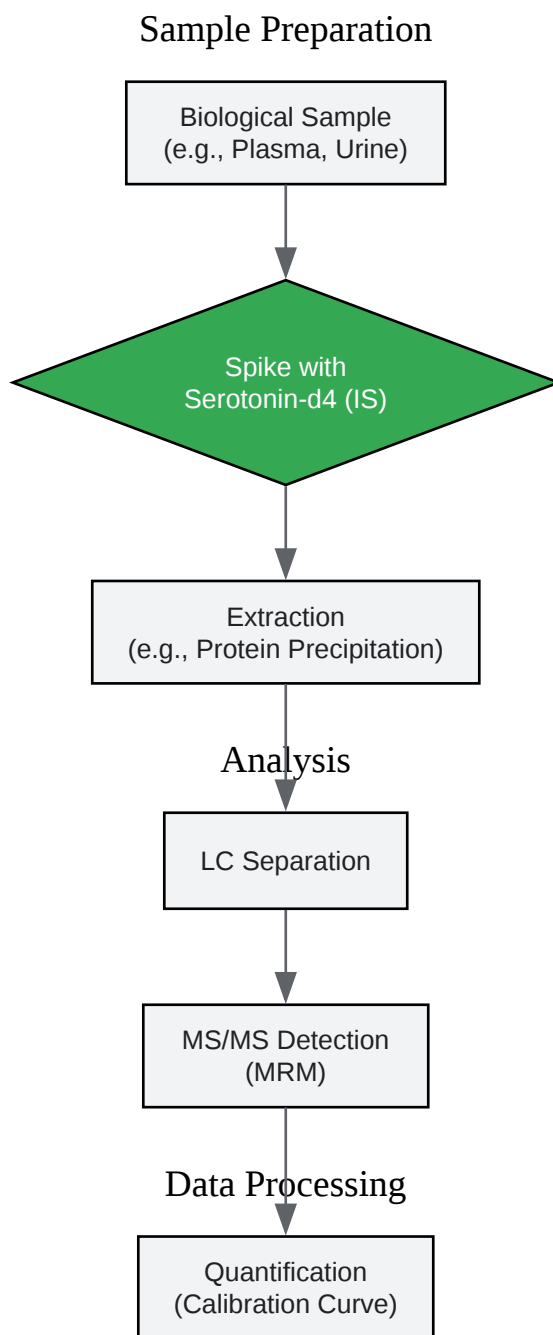
Serotonin Biosynthesis and Metabolism



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Caption: Simplified pathway of serotonin synthesis and metabolism.

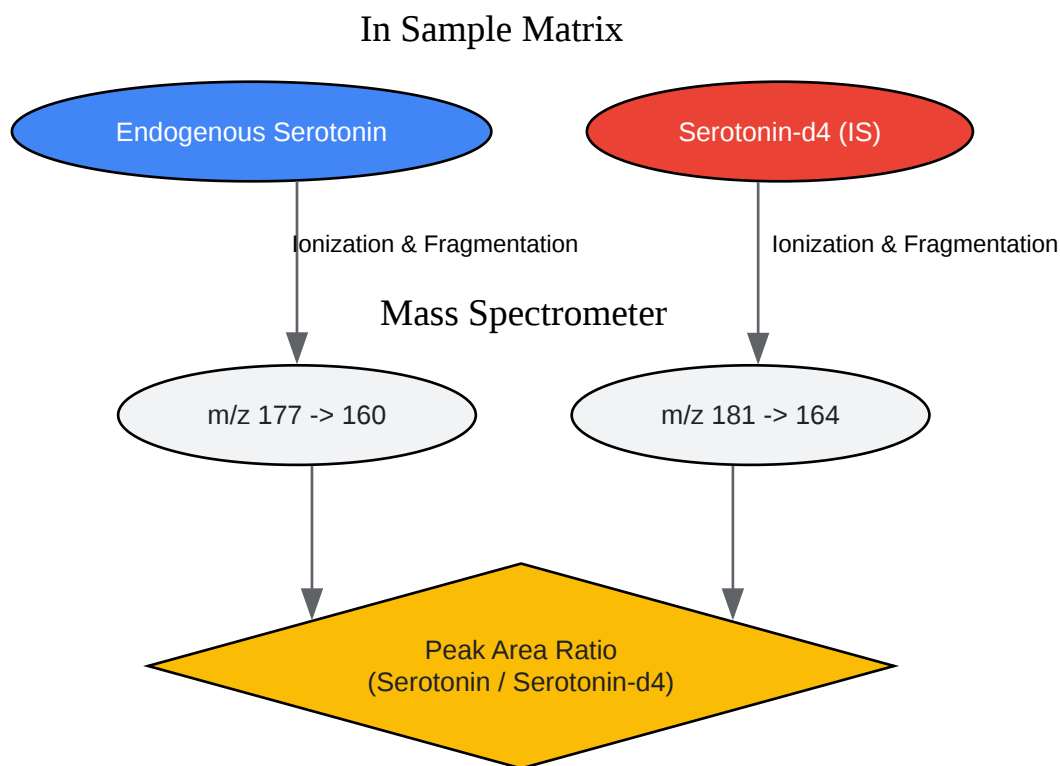
General Experimental Workflow for Serotonin Quantification



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Caption: Workflow for quantifying serotonin using an internal standard.

Logical Relationship of Serotonin and Serotonin-d4 in MS



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Caption: Relationship between serotonin and its d4-isotope in MS.

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